

# N-Boc-Tris: A Comprehensive Technical Guide for Drug Development Professionals

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## Compound of Interest

Compound Name: **N-Boc-Tris**

Cat. No.: **B176521**

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An In-depth Overview of the Structure, Synthesis, and Applications of a Versatile Scaffolding Molecule

**N-Boc-Tris**, chemically known as tert-Butyl N-[1,3-dihydroxy-2-(hydroxymethyl)propan-2-yl]carbamate, is a crucial intermediate and multifunctional scaffold in modern organic synthesis, particularly within the realms of medicinal chemistry and drug development.<sup>[1]</sup> Its unique structure, featuring a sterically hindered tert-butoxycarbonyl (Boc) protected amine and three primary hydroxyl groups, offers chemists a versatile platform for the construction of complex molecular architectures.<sup>[1]</sup> This guide provides a detailed examination of the structure, properties, synthesis, and applications of **N-Boc-Tris** for researchers, scientists, and professionals in the field of drug discovery.

## Core Structure and Properties

**N-Boc-Tris** is a derivative of tris(hydroxymethyl)aminomethane (Tris), a common biological buffer.<sup>[1]</sup> The primary amine of the Tris core is protected by a Boc group, which is notably stable under most basic and nucleophilic conditions but can be readily removed under acidic conditions.<sup>[1][2]</sup> This "orthogonal" protection strategy is invaluable in multi-step syntheses, allowing for selective functionalization of the hydroxyl groups while the amine remains shielded.<sup>[1]</sup>

The molecular structure of **N-Boc-Tris** provides a compact and multifunctional scaffold. The three free hydroxyl groups serve as versatile handles for further derivatization, enabling the attachment of various chemical entities, such as linkers, payloads, or targeting moieties.<sup>[1]</sup>

## Physicochemical and Computational Data

A summary of the key physicochemical and computational properties of **N-Boc-Tris** is presented in the table below, compiled from various chemical suppliers and databases.

Property	Value	Source(s)
CAS Number	146651-71-0	[2][3][4][5][6]
Molecular Formula	C <sub>9</sub> H <sub>19</sub> NO <sub>5</sub>	[2][4][5]
Molecular Weight	221.25 g/mol	[1][5]
Purity	≥95%	[1][5][6]
SMILES	O=C(OC(C)(C)C)NC(CO)(CO)CO	[4][5]
Topological Polar Surface Area (TPSA)	99.02 Å <sup>2</sup>	[5]
logP	-0.7732	[5]
Hydrogen Bond Acceptors	5	[5]
Hydrogen Bond Donors	4	[5]
Rotatable Bonds	4	[5]
Storage Condition	-20°C	[2][6]

## Experimental Protocols

The synthesis of **N-Boc-Tris** involves the selective protection of the primary amine of tris(hydroxymethyl)aminomethane. Below are detailed experimental protocols for the Boc protection of the amine and the subsequent deprotection.

### Synthesis of N-Boc-Tris (Boc Protection of Tris)

This protocol is a generalized procedure for the N-tert-butoxycarbonylation of a primary amine using di-tert-butyl dicarbonate (Boc<sub>2</sub>O).

**Materials:**

- Tris(hydroxymethyl)aminomethane
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)
- Tetrahydrofuran (THF), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO<sub>3</sub>) solution
- 0.1 N aqueous Hydrochloric Acid (HCl)
- tert-Butyl methyl ether (or other suitable extraction solvent)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

**Procedure:**

- Dissolve tris(hydroxymethyl)aminomethane (1.0 equivalent) in a suitable solvent mixture such as aqueous THF or a water/acetone mixture in a round-bottom flask.
- Cool the stirred solution to 0°C in an ice bath.
- Add di-tert-butyl dicarbonate (Boc<sub>2</sub>O, 1.0-1.1 equivalents) to the cooled solution.
- Allow the reaction mixture to warm to room temperature and stir overnight.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) to confirm the consumption of the starting amine.

- Upon completion, add saturated aqueous  $\text{NaHCO}_3$  solution to the reaction mixture.
- Extract the aqueous mixture with a suitable organic solvent such as tert-butyl methyl ether (3 x volume of the aqueous layer).
- Combine the organic extracts and wash sequentially with 0.1 N aqueous HCl and saturated aqueous  $\text{NaHCO}_3$  solution.
- Dry the organic layer over anhydrous  $\text{Na}_2\text{SO}_4$ , filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude **N-Boc-Tris**.
- The crude product can be further purified by column chromatography on silica gel if necessary.

## Deprotection of the Boc Group

The Boc protecting group can be efficiently removed under acidic conditions to liberate the free amine.

Materials:

- **N-Boc-Tris**
- Trifluoroacetic acid (TFA)
- Dichloromethane (DCM)
- Round-bottom flask
- Magnetic stirrer and stir bar

Procedure:

- Dissolve the **N-Boc-Tris** in dichloromethane (DCM).
- Add trifluoroacetic acid (TFA) to the solution (typically a 25-50% v/v solution of TFA in DCM).
- Stir the reaction at room temperature for 30-60 minutes.

- Monitor the deprotection by TLC until the starting material is consumed.
- Remove the solvent and excess TFA under reduced pressure.
- The resulting amine salt can often be used directly in the next synthetic step after neutralization with a suitable base.

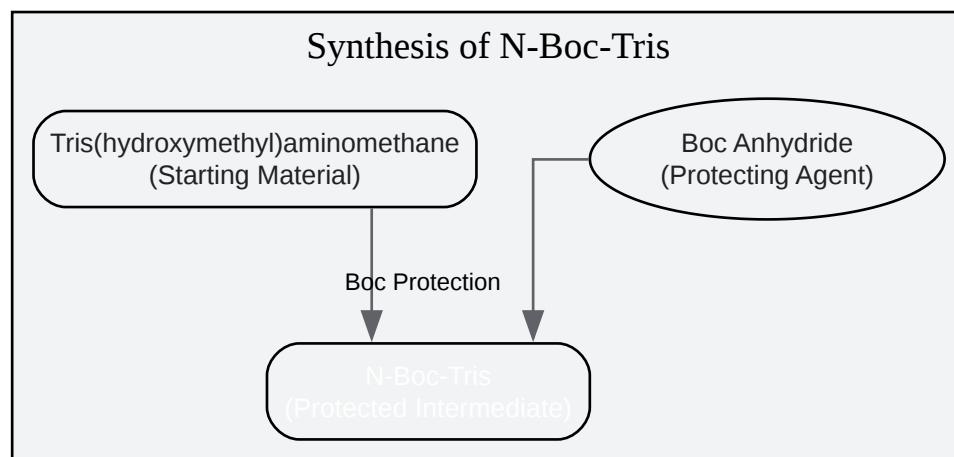
## Applications in Drug Development and Research

**N-Boc-Tris** serves as a versatile building block in several areas of pharmaceutical and chemical research:

- Pharmaceutical Intermediate: It is a key component in the synthesis of complex organic molecules with specific biological activities. The controlled deprotection of the Boc group allows for precise reaction sequences, which is critical in multi-step drug synthesis.[3]
- Bioconjugation: The three hydroxyl groups provide attachment points for biomolecules, making **N-Boc-Tris** an ideal scaffold for creating antibody-drug conjugates (ADCs) or other bioconjugates.[1]
- Polymer and Material Science: It can be used to introduce reactive hydroxyl groups into polymer systems.[1]
- Medicinal Chemistry: **N-Boc-Tris** functions as a core structure in the design of novel therapeutic agents.[1]
- Probe Development: Its multifunctional nature allows for the construction of small-molecule probes for biological research.[1]

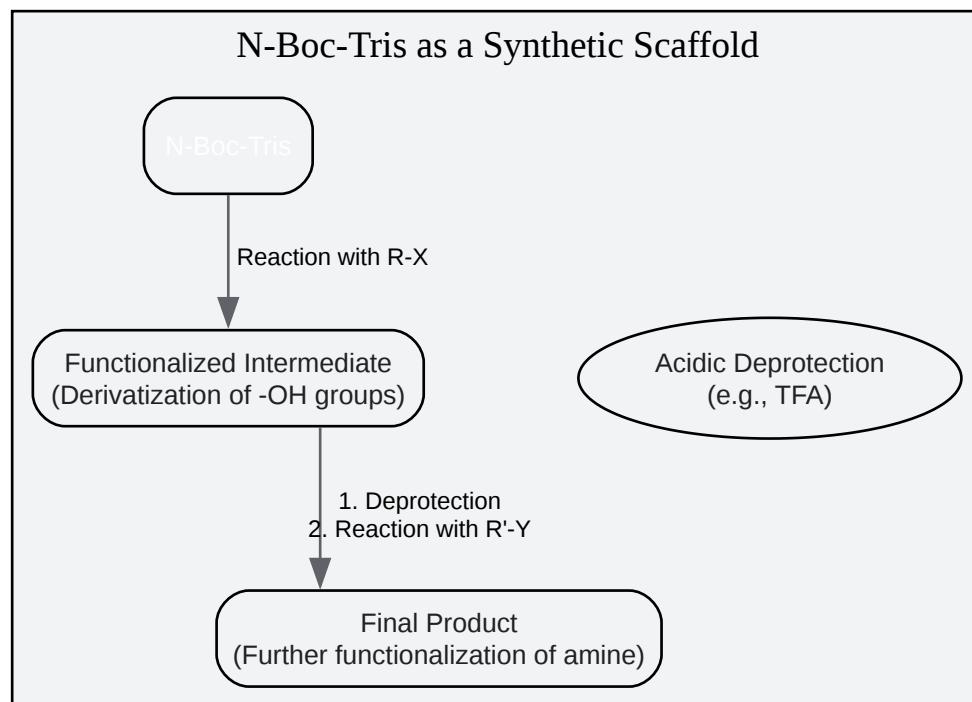
## Visualizing the Role of **N-Boc-Tris** in Synthesis

The following diagrams, generated using the DOT language, illustrate the synthetic utility of **N-Boc-Tris**.



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Caption: Synthetic pathway for the Boc protection of Tris.



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Caption: Workflow illustrating the use of **N-Boc-Tris** as a scaffold.

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